

A Comparative Guide to Solid-Phase Extraction (SPE) Cartridges for Ethinylestradiol Analysis

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Compound of Interest

Compound Name: Ethinylestradiol sulfate-D4

Cat. No.: B12362814

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For researchers, scientists, and professionals in drug development, the efficient extraction and quantification of ethinylestradiol are critical. This guide provides a comparative performance evaluation of various Solid-Phase Extraction (SPE) cartridges commonly utilized for the extraction of this synthetic estrogen from diverse matrices such as water and human plasma.

This comparison synthesizes experimental data from multiple studies to offer insights into the recovery rates and analytical conditions associated with different SPE cartridge types. The selection of an appropriate SPE cartridge is paramount for achieving reliable and reproducible results in the analysis of ethinylestradiol.

Performance Comparison of SPE Cartridges

The following table summarizes the performance of various SPE cartridges for ethinylestradiol extraction, detailing the cartridge type, matrix, recovery rates, and the analytical method used for quantification.

SPE Cartridge	Matrix	Recovery (%)	Analytical Method	Reference
C18	Effluent Water	> 75%	HPLC	[1]
Hypersep C18	Wastewater	Not Specified	HPLC-FLD	[2]
Oasis HLB	Water	92 - 103%	GC-MS	[3]
SOLA SCX	Human Plasma	Within acceptance limits	LC-MS/MS	[4]
Polybenzothioophene	Lake Water	75.3 - 106.7%	HPLC	[5]
Strata C18-E	Urine	Not Specified	LC-MS/MS	[6]

Experimental Workflows and Methodologies

The successful extraction of ethinylestradiol is highly dependent on the experimental protocol. Below are detailed methodologies from studies that have achieved high recovery rates, along with a visual representation of a generalized SPE workflow.

A generalized experimental workflow for the solid-phase extraction of ethinylestradiol is depicted in the following diagram.



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